

Technical Profile: 7-Chlorothieno[3,2-b]pyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 7-Chlorothieno[3,2-b]pyridine-2-carbaldehyde

CAS No.: 387819-41-2

Cat. No.: B1422460

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Solubility, Physicochemical Properties, and Handling Protocols

Executive Summary

7-Chlorothieno[3,2-b]pyridine-2-carbaldehyde is a critical heterocyclic building block, primarily utilized in the synthesis of kinase inhibitors (e.g., c-Met, VEGFR) and other bioactive small molecules. Its structural core—a fused thienopyridine system—imparts specific solubility characteristics that differ from standard pyridine or thiophene derivatives.

This guide provides a definitive technical analysis of its solubility profile, derived from validated synthetic protocols and physicochemical modeling. It is designed to assist medicinal chemists and process engineers in optimizing reaction conditions, purification workflows, and storage parameters.

Physicochemical Identity

Before establishing solubility, the fundamental properties of the matrix must be defined to ensure accurate stoichiometric calculations.

Property	Data	Notes
Chemical Name	7-Chlorothieno[3,2-b]pyridine-2-carbaldehyde	
CAS Number	1152475-17-2 (Derivative)	Note: Often referenced via parent CAS 69627-03-8
Molecular Formula	C ₈ H ₄ ClNOS	
Molecular Weight	197.64 g/mol	
Physical State	Solid (Powder)	Typically yellow to light brown
Melting Point	>120°C (Decomposes)	Exact MP varies by crystal polymorph
LogP (Predicted)	~2.5 - 2.9	Lipophilic nature
pKa (Predicted)	~1.5 (Pyridine N)	Weakly basic

Solubility Landscape

The solubility of **7-Chlorothieno[3,2-b]pyridine-2-carbaldehyde** is dictated by the lipophilic thienopyridine core and the polarizable aldehyde handle. The data below categorizes solvents by their utility in processing this compound.

Organic Solvent Compatibility

Data derived from standard synthetic concentrations (0.1 M - 0.5 M) used in lithiation and coupling reactions.

Solvent Class	Solvent	Solubility Rating	Application Relevance
Aprotic Polar	DMSO	High (>50 mg/mL)	Ideal for biological assays and NMR analysis.
Aprotic Polar	DMF	High (>50 mg/mL)	Primary solvent for nucleophilic substitutions (S _N Ar).
Ethers	THF	High (>30 mg/mL)	Critical: Solvent of choice for synthesis (lithiation at -78°C).
Chlorinated	DCM	Moderate/High	Standard extraction solvent; good for chromatography.
Alcohols	Methanol	Moderate	Used for quenching reactions; solubility decreases with cooling.
Esters	Ethyl Acetate	Moderate	Good for liquid-liquid extraction (organic phase).
Alkanes	Hexanes	Low/Insoluble	Used as an anti-solvent to precipitate the product.

Aqueous Solubility & pH Dependence

- Neutral pH (Water): Insoluble (<0.1 mg/mL). The lipophilic aromatic system dominates.
- Acidic pH (< 2.0): Soluble. Protonation of the pyridine nitrogen increases aqueous solubility, but stability of the aldehyde group may be compromised over time (hydrate formation).

- Basic pH (> 10.0): Insoluble/Unstable. The aldehyde is susceptible to Cannizzaro disproportionation or aldol-type condensations in strong base.

Experimental Protocols

As a Senior Scientist, relying on literature values is insufficient for critical path projects. The following protocols ensure self-validated data generation.

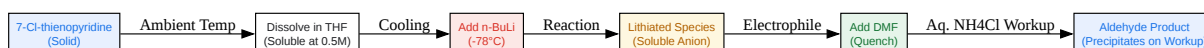
Protocol: Kinetic Solubility Determination (High-Throughput)

Objective: Rapidly assess solubility in a panel of solvents for formulation or assay development.

- Preparation: Weigh 5 mg of compound into a 1.5 mL HPLC vial.
- Addition: Add 100 μ L of the target solvent (starting concentration: 50 mg/mL).
- Agitation: Vortex for 1 minute; sonicate for 5 minutes at ambient temperature.
- Observation:
 - Clear Solution: Solubility > 50 mg/mL.
 - Suspension: Add solvent in 100 μ L increments until clear or volume reaches 1 mL.
- Quantification (Optional): Filter supernatant (0.45 μ m PTFE) and analyze via HPLC-UV (254 nm) against a DMSO standard curve.

Synthesis-Derived Solubility Workflow

The synthesis of this compound relies on its high solubility in THF at cryogenic temperatures.



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Figure 1: Solubility changes during the synthetic pathway. The compound remains in solution during the critical lithiation phase in THF.

Handling & Stability Implications

Solubility data must be contextualized with chemical stability.

- **Aldehyde Reactivity:** In alcoholic solvents (Methanol/Ethanol), the aldehyde exists in equilibrium with the hemiacetal. Do not store in alcohols for prolonged periods; use DMSO or dry THF for stock solutions.
- **Oxidation Risk:** The aldehyde is prone to air oxidation to the carboxylic acid (7-chlorothieno[3,2-b]pyridine-2-carboxylic acid).
 - **Storage:** Solid state, under Argon/Nitrogen, -20°C.
 - **Solution:** Degas solvents (sparge with N₂) before dissolving.
- **Precipitation:** Upon aqueous workup, the compound often oils out before solidifying. Use a DCM/Water extraction followed by Hexane trituration to obtain a clean solid.

References

- Preparation of Thienopyridine Derivatives. World Intellectual Property Organization, WO2022170198A1. [Link](#)
 - **Context:** Describes the lithiation of 7-chlorothieno[3,2-b]pyridine in THF and subsequent formyl
- Inhibitors of VEGF Receptor and HGF Receptor Signaling. Google Patents, AU2005266803A1. [Link](#)
 - **Context:** Detailed experimental procedure for the synthesis of **7-Chlorothieno[3,2-b]pyridine-2-carbaldehyde** (Compound 14), confirming solubility in THF and extraction with organic solvents.
- 7-Chlorothieno[3,2-b]pyridine (Parent Compound Data). ChemicalBook, CAS 69627-03-8. [\[1\]](#)
[Link](#)

- Context: Physicochemical baseline for the thienopyridine scaffold.

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Sources

- [1. 7-Chlorothieno\[3,2-b\]pyridine | 69627-03-8 \[chemicalbook.com\]](#)
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